

Safe Disposal of Ethanol, 2-amino-, sulfate (salt): A Procedural Guide

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Compound of Interest

Compound Name: Ethanol, 2-amino-, sulfate (salt)

Cat. No.: B12806328

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **Ethanol, 2-amino-, sulfate (salt)**, also known by synonyms such as 2-Aminoethyl hydrogen sulfate and Ethanolamine O-sulfate. Adherence to these procedures is vital to ensure a safe laboratory environment and compliance with regulations.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to handle **Ethanol, 2-amino-, sulfate (salt)** with appropriate personal protective equipment (PPE). This substance may cause eye, skin, and respiratory tract irritation.^[1]

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[2]	To protect against potential splashes or dust particles.
Hand Protection	Handle with compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[2]	To prevent skin contact and irritation.[1]
Skin and Body Protection	Wear a lab coat or other protective clothing.[2]	To minimize skin exposure.
Respiratory Protection	Required when vapors or aerosols are generated.[3]	To prevent respiratory tract irritation from dust or fumes.[1]

Step-by-Step Disposal Protocol

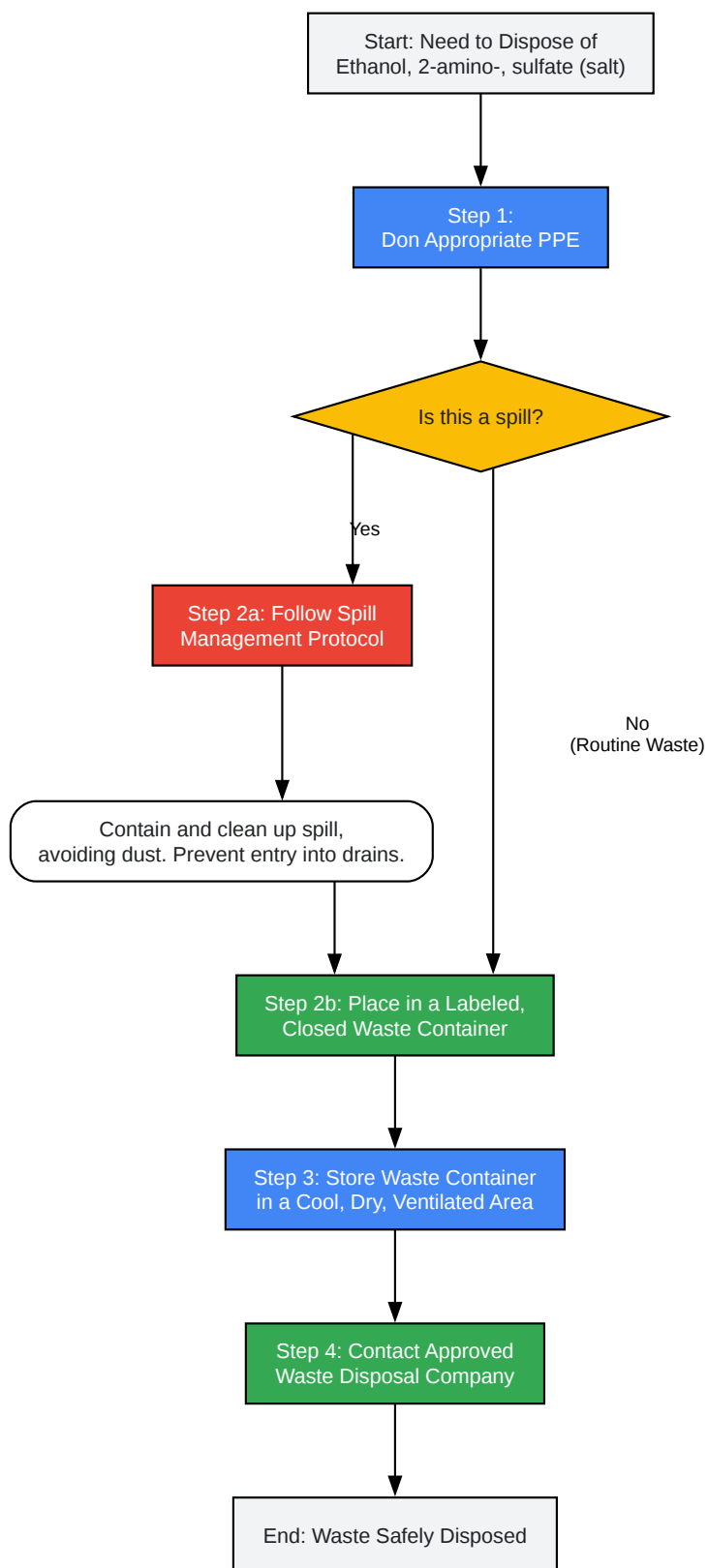
The primary method for the disposal of **Ethanol, 2-amino-, sulfate (salt)** is through an approved waste disposal plant. Do not let this product enter drains.[2]

- Waste Identification and Segregation:
 - Clearly label the waste container with the chemical name: "**Ethanol, 2-amino-, sulfate (salt)**".
 - Store the waste in a cool, dry, and well-ventilated area away from incompatible materials, such as strong oxidizing agents.[1][4]
- Spill Management:
 - In case of a spill, immediately evacuate the area if necessary.
 - Wear the appropriate PPE as outlined in the table above.
 - For solid spills, carefully sweep up or vacuum the material, avoiding dust generation, and place it into a suitable, labeled, and closed container for disposal.[1][2][4]

- Prevent the spilled material from entering drains or waterways.^[2]^[3]
- Container Management:
 - Use a dedicated and compatible container for waste collection.
 - Ensure the container is tightly closed when not in use.
- Final Disposal:
 - Arrange for the collection and disposal of the chemical waste through a licensed and approved waste disposal company.
 - Follow all local, state, and federal regulations for hazardous waste disposal.^[5] This substance may be classified as a corrosive hazardous waste under EPA regulations (D002).^[5]

Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the safe disposal of **Ethanol, 2-amino-, sulfate (salt)**.



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Caption: Disposal workflow for **Ethanol, 2-amino-, sulfate (salt)**.

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